

An In-Depth Technical Guide to 2-Methyl-4-(methylthio)phenol

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Compound of Interest

Compound Name: 2-Methyl-4-(methylthio)phenol

CAS No.: 3795-76-4

Cat. No.: B1605104

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For Researchers, Scientists, and Drug Development Professionals

Foreword

This guide provides a comprehensive technical overview of **2-Methyl-4-(methylthio)phenol**, a sulfur-containing aromatic compound of interest in various chemical and pharmaceutical research fields. As a substituted phenol, its unique structural features—a hydroxyl group, a methyl group, and a methylthio group on a benzene ring—confer specific chemical reactivity and potential biological activity. This document delves into the core chemical principles, synthesis, analytical characterization, and prospective applications of this molecule, aiming to equip researchers and drug development professionals with the foundational knowledge required for its effective utilization.

Molecular Structure and Physicochemical Properties

2-Methyl-4-(methylthio)phenol, with the CAS Number 3795-76-4, possesses a distinct molecular architecture that dictates its physical and chemical behavior. The presence of a

hydroxyl group makes it a weak acid and susceptible to electrophilic substitution on the aromatic ring. The methyl group at the ortho position and the methylthio group at the para position further influence the electron density distribution and steric accessibility of the ring.

Table 1: Physicochemical Properties of **2-Methyl-4-(methylthio)phenol**

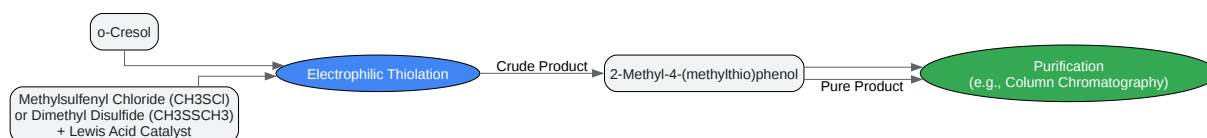
Property	Value	Source
Molecular Formula	C ₈ H ₁₀ OS	[1]
Molecular Weight	154.23 g/mol	[1]
Appearance	Colorless to pale yellow liquid	[2]
Purity	>97%	[1]
Storage Temperature	2-8°C	[1]
SMILES Code	<chem>CC1=CC(SC)=CC=C1O</chem>	[3]

These properties are fundamental for designing synthetic routes, planning purification procedures, and understanding the compound's behavior in various experimental settings.

Synthesis of 2-Methyl-4-(methylthio)phenol

The synthesis of **2-Methyl-4-(methylthio)phenol** typically involves the introduction of a methylthio group onto a 2-methylphenol (o-cresol) backbone. While a definitive, detailed protocol for this specific isomer is not readily available in the provided search results, a general approach can be inferred from the synthesis of related compounds. A plausible synthetic strategy would involve the electrophilic substitution of o-cresol.

A conceptual synthetic workflow is presented below. It is important to note that this is a generalized representation and would require experimental optimization.



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Figure 1: Conceptual workflow for the synthesis of **2-Methyl-4-(methylthio)phenol**.

Step-by-Step Conceptual Protocol:

It is crucial to emphasize that this is a theoretical protocol and requires thorough experimental validation and safety assessment before implementation.

- **Reaction Setup:** In a well-ventilated fume hood, a solution of o-cresol in a suitable anhydrous solvent (e.g., dichloromethane) is prepared in a round-bottom flask equipped with a magnetic stirrer and an inert atmosphere (e.g., nitrogen or argon).
- **Catalyst Addition:** A Lewis acid catalyst (e.g., aluminum chloride) is added to the reaction mixture.
- **Thiolating Agent Addition:** The thiolating agent, such as methylsulfonyl chloride or dimethyl disulfide, is added dropwise to the stirred solution at a controlled temperature. The reaction is monitored by a suitable technique like Thin Layer Chromatography (TLC).
- **Quenching:** Upon completion, the reaction is carefully quenched by the addition of water or a dilute acid solution.
- **Extraction:** The organic layer is separated, and the aqueous layer is extracted with an organic solvent. The combined organic layers are washed with brine and dried over an anhydrous drying agent (e.g., sodium sulfate).
- **Purification:** The crude product is purified using column chromatography on silica gel to isolate the desired **2-Methyl-4-(methylthio)phenol**.

Analytical Characterization

The unambiguous identification and purity assessment of **2-Methyl-4-(methylthio)phenol** rely on a combination of spectroscopic techniques. Each method provides unique insights into the molecule's structure.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a powerful tool for elucidating the carbon-hydrogen framework of a molecule.

- **^1H NMR Spectroscopy:** The proton NMR spectrum of **2-Methyl-4-(methylthio)phenol** is expected to show distinct signals for the aromatic protons, the methyl protons, the methylthio protons, and the hydroxyl proton. The chemical shifts and coupling patterns of the aromatic protons would confirm the 1,2,4-substitution pattern.
- **^{13}C NMR Spectroscopy:** The carbon NMR spectrum will provide information on the number of unique carbon environments in the molecule, further confirming its structure. The chemical shifts of the carbon atoms are influenced by the nature of the attached functional groups.

Infrared (IR) Spectroscopy

IR spectroscopy is used to identify the functional groups present in a molecule. The IR spectrum of **2-Methyl-4-(methylthio)phenol** is expected to exhibit characteristic absorption bands:

- A broad O-H stretching band in the region of $3200\text{--}3600\text{ cm}^{-1}$, characteristic of the phenolic hydroxyl group.
- C-H stretching vibrations for the aromatic and methyl groups.
- C=C stretching vibrations of the aromatic ring.
- A C-S stretching band, which is typically weaker.

Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight and fragmentation pattern of a molecule, which aids in its identification. The mass spectrum of **2-Methyl-4-(methylthio)phenol** would show a molecular ion peak corresponding to its molecular weight. The fragmentation pattern can provide clues about the stability of different parts of the molecule.

Potential Applications in Research and Drug Development

While specific applications for **2-Methyl-4-(methylthio)phenol** in drug development are not extensively documented in the provided search results, its chemical structure suggests several areas of potential interest for researchers.

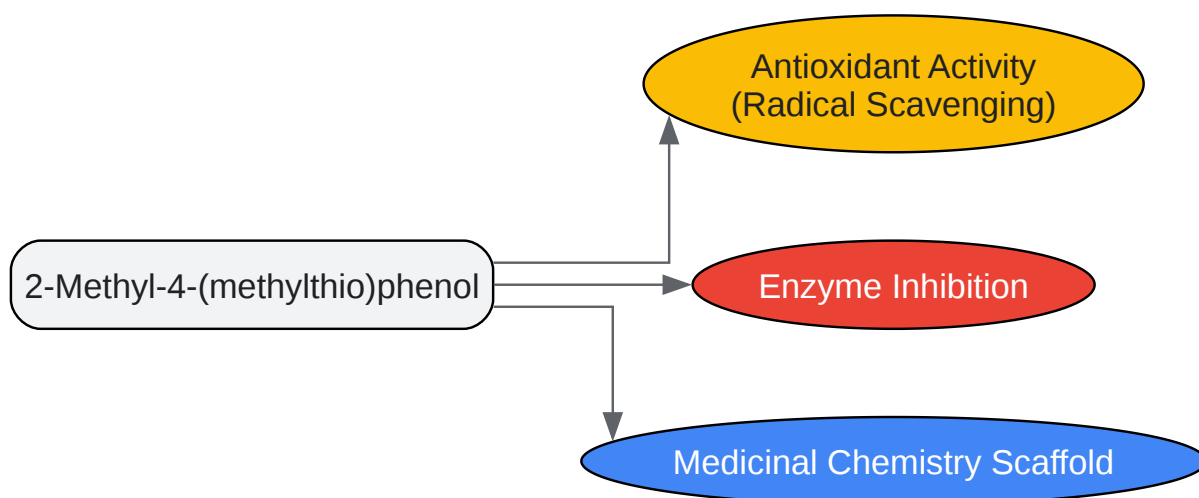
As a Synthetic Building Block

The presence of multiple reactive sites—the hydroxyl group, the aromatic ring, and the sulfur atom—makes **2-Methyl-4-(methylthio)phenol** a potentially valuable building block in medicinal chemistry. It can serve as a starting material for the synthesis of more complex molecules with potential therapeutic properties. For instance, the aminophenol moiety is a privileged structure in medicinal chemistry, and derivatives of this compound could be explored for various biological activities[4].

Antioxidant and Biological Activity

Phenolic compounds are well-known for their antioxidant properties, which are attributed to their ability to scavenge free radicals. The presence of the electron-donating methyl and methylthio groups on the phenol ring may modulate its antioxidant potential. Further research is warranted to evaluate the antioxidant efficacy of **2-Methyl-4-(methylthio)phenol**.

Additionally, substituted phenols and sulfur-containing compounds are known to exhibit a wide range of biological activities, including enzyme inhibition[5][6]. The unique combination of functional groups in **2-Methyl-4-(methylthio)phenol** makes it a candidate for screening against various enzymatic targets in drug discovery programs.



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Figure 2: Potential areas of investigation for the biological activity of **2-Methyl-4-(methylthio)phenol**.

Safety and Handling

2-Methyl-4-(methylthio)phenol is a chemical that should be handled with appropriate safety precautions in a laboratory setting.

Table 2: GHS Hazard Information

Hazard Statement	Description	Source
H315	Causes skin irritation	[1]
H319	Causes serious eye irritation	[1]
H335	May cause respiratory irritation	[1]

Precautionary Statements:

- P261: Avoid breathing dust/fume/gas/mist/vapors/spray[1].
- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing[1].

It is imperative to consult the full Safety Data Sheet (SDS) from the supplier before handling this compound. Standard laboratory safety practices, including the use of personal protective equipment (gloves, safety glasses, and a lab coat), are essential. All work should be conducted in a well-ventilated fume hood.

Conclusion

2-Methyl-4-(methylthio)phenol is a fascinating molecule with a rich potential for exploration in synthetic chemistry, materials science, and drug discovery. This guide has provided a foundational understanding of its chemical structure, properties, and potential applications. Further in-depth experimental investigation is necessary to fully elucidate its synthetic pathways, detailed spectral characteristics, and biological profile. As a versatile building block, **2-Methyl-4-(methylthio)phenol** represents a valuable tool for researchers and scientists working at the forefront of chemical and pharmaceutical innovation.

References

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